

detailed experimental procedure for 2-Bromo-4-nitrophenol synthesis

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Compound of Interest

Compound Name: 2-Bromo-4-nitrophenol

Cat. No.: B183087

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Application Note: Synthesis of 2-Bromo-4-nitrophenol

Audience: Researchers, scientists, and drug development professionals.

Introduction: **2-Bromo-4-nitrophenol** is a valuable substituted phenol derivative used as a building block in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals. Its synthesis is typically achieved through the electrophilic aromatic substitution (bromination) of 4-nitrophenol. The electron-withdrawing nitro group at the para position directs the incoming electrophile (bromine) to the ortho position relative to the strongly activating hydroxyl group. This document provides a detailed experimental protocol for the synthesis of **2-Bromo-4-nitrophenol** via the bromination of 4-nitrophenol in glacial acetic acid.

Experimental Protocol

This protocol details the synthesis of **2-Bromo-4-nitrophenol** from 4-nitrophenol.

Reaction Scheme:

Materials and Reagents:

Reagent	Molecular Weight (g/mol)	Moles (mol)	Mass / Volume	Role
4-Nitrophenol	139.11	0.54	75 g	Starting Material
Bromine (Br ₂)	159.81	~0.82	40 mL	Brominating Agent
Glacial Acetic Acid	60.05	-	700 mL	Solvent
Dichloromethane	84.93	-	As needed	Recrystallization Solvent

Equipment:

- Round-bottom flask (appropriate size for 700 mL solvent)
- Magnetic stirrer and stir bar
- Dropping funnel
- Nitrogen gas inlet and outlet (or drying tube)
- Rotary evaporator
- Recrystallization apparatus (Erlenmeyer flask, heating mantle/hot plate)
- Büchner funnel and vacuum flask
- Standard laboratory glassware

Procedure:

- Reaction Setup:
 - In a round-bottom flask equipped with a magnetic stir bar, dissolve 75 g (0.54 mol) of 4-nitrophenol in 700 mL of glacial acetic acid.[\[1\]](#)

- Fit the flask with a dropping funnel and establish an inert atmosphere by flushing with nitrogen gas.^[1]
- Addition of Bromine:
 - Carefully add 40 mL of bromine to the dropping funnel.
 - Add the bromine dropwise to the stirred solution of 4-nitrophenol at room temperature.^[1]
- Reaction:
 - Once the addition is complete, stir the reaction mixture at room temperature under a nitrogen atmosphere for 24 hours.^[1]
- Work-up and Isolation:
 - After 24 hours, remove the solvent (glacial acetic acid) by evaporation under reduced pressure using a rotary evaporator.^[1]
- Purification:
 - Recrystallize the resulting solid residue from dichloromethane to yield the pure **2-Bromo-4-nitrophenol**.^[1]
 - Collect the purified crystals by vacuum filtration using a Büchner funnel.
 - Dry the product, weigh it, and calculate the yield.

Characterization: The structure of the final product can be confirmed by spectroscopic methods. The reported ¹H NMR spectrum shows the following signals: ¹H NMR (250 MHz, CDCl₃) δ 8.45 (1H, d, J 2.7 Hz), 8.16 (1H, dd, J 9.0 Hz and 2.6 Hz), 7.13 (1H, d, J 9.1 Hz), and 6.18 (1H, s).^[1] The reported melting point is 112 °C.^[2]

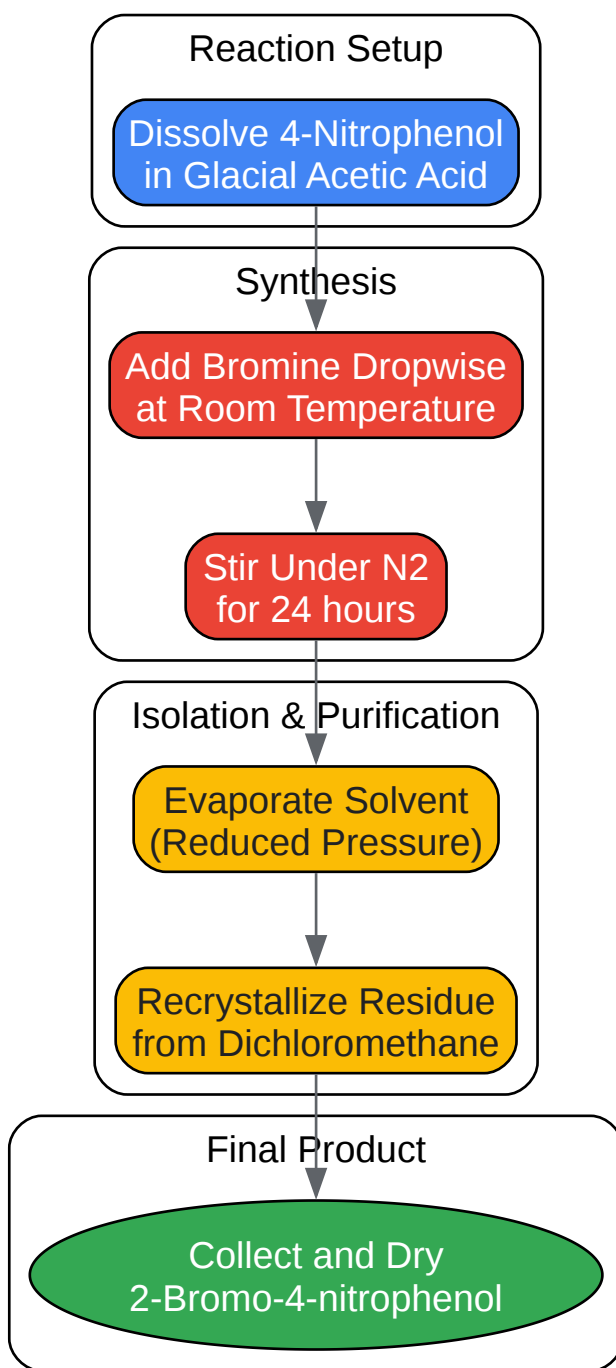
Safety Precautions:

- Bromine is highly toxic, corrosive, and volatile. Handle it with extreme care in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

- Glacial acetic acid is corrosive. Avoid contact with skin and eyes.
- Dichloromethane is a volatile and potentially carcinogenic solvent. Handle it in a fume hood.
- Always follow standard laboratory safety procedures.

Visualizations

Experimental Workflow Diagram

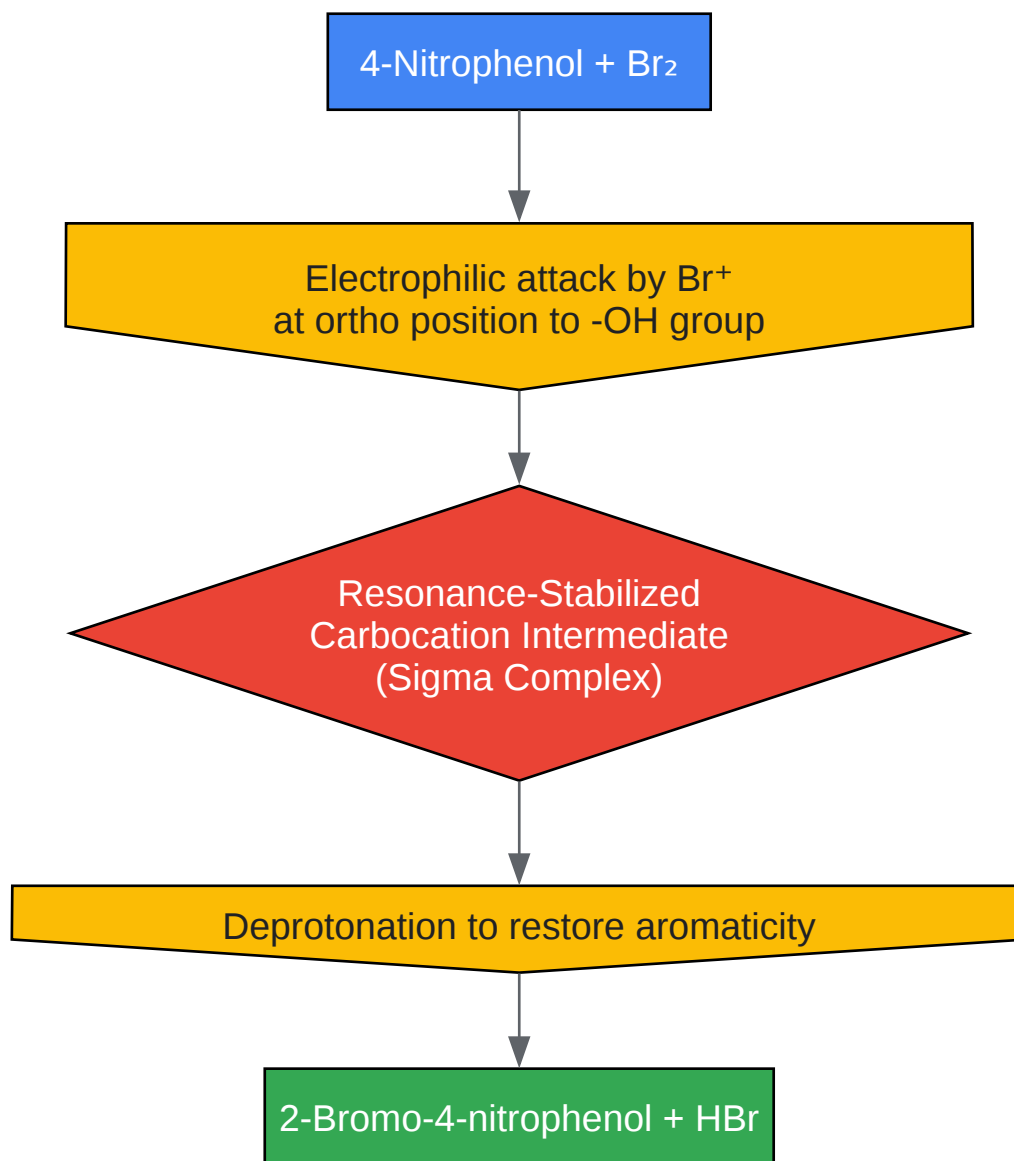


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Caption: Workflow for the synthesis of **2-Bromo-4-nitrophenol**.

Signaling Pathway (Reaction Mechanism)

While a detailed quantum mechanical pathway is complex, a simplified logical flow of the electrophilic substitution can be visualized.



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Caption: Simplified mechanism for the bromination of 4-nitrophenol.

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References

- 1. Synthesis routes of 2-Bromo-4-nitrophenol [benchchem.com]
- 2. biosynth.com [biosynth.com]
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